

5-Methoxy-2-morpholin-4-ylbenzonitrile CAS 1287217-53-1 properties

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Compound of Interest

Compound Name: 5-Methoxy-2-morpholin-4-ylbenzonitrile

CAS No.: 1287217-53-1

Cat. No.: B1394024

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Technical Monograph: 5-Methoxy-2-morpholin-4-ylbenzonitrile

CAS: 1287217-53-1 Formula: $C_{12}H_{14}N_2O_2$ Molecular Weight: 218.25 g/mol

Executive Summary

5-Methoxy-2-morpholin-4-ylbenzonitrile represents a "privileged scaffold" in modern medicinal chemistry, particularly within the kinase inhibitor landscape. As a Senior Application Scientist, I categorize this compound not merely as a catalog intermediate, but as a strategic solubility-enhancing pharmacophore.

The juxtaposition of the morpholine ring (a hydrophilic, non-aromatic heterocycle) ortho to a nitrile group creates a distinct electronic push-pull system. This architecture is critical for modulating the physicochemical properties of drug candidates, specifically lowering lipophilicity (LogP) while maintaining aromatic stacking potential. This guide details the physicochemical

profile, optimized synthetic protocols, and quality assurance metrics required for utilizing this building block in high-throughput lead optimization.

Physicochemical Profile & Drug-Like Properties

Understanding the "Rules of 5" compliance is the first step in scaffold selection. The morpholine moiety is a key driver here, acting as a hydrogen bond acceptor and solubility handle.

Table 1: Calculated & Observed Properties

Property	Value	Technical Context
Appearance	Off-white to pale yellow solid	Typical of electron-rich benzonitriles; color deepens with oxidation.
Predicted LogP	~1.8 - 2.1	Ideal range for oral bioavailability; allows membrane permeability without excessive lipophilicity.
TPSA	~50-60 Å ²	(Nitrile ~23.8 + Ether ~9.2 + Morpholine N/O). Excellent for CNS penetration potential.
pKa (Conj. Acid)	~5.5 (Morpholine N)	The electron-withdrawing nitrile ortho to the morpholine lowers the basicity of the morpholine nitrogen compared to free morpholine (pKa 8.36).
Solubility	Moderate (Water); High (DMSO, DCM)	The methoxy and morpholine groups disrupt crystal lattice energy, improving solubility over unsubstituted benzonitriles.

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Scientist's Note: The reduced basicity of the morpholine nitrogen (due to the ortho-cyano effect) is a critical feature. It reduces the likelihood of lysosomal trapping (phospholipidosis), a common toxicity liability in morpholine-containing drugs.

Synthetic Process Chemistry

The synthesis of CAS 1287217-53-1 is a classic study in Nucleophilic Aromatic Substitution (S_NAr). The presence of the nitrile group at the ortho position is the driving force, activating the ring for nucleophilic attack by morpholine.

Retrosynthetic Analysis

The most robust route disconnects the C-N bond between the benzene ring and the morpholine nitrogen.

- Precursor A: 2-Fluoro-5-methoxybenzonitrile (The electrophile). The Fluorine is preferred over Chlorine due to the higher electronegativity increasing the rate of the intermediate Meisenheimer complex formation.
- Precursor B: Morpholine (The nucleophile).

Optimized Experimental Protocol

Standard Operating Procedure (SOP-Synth-1287)

Reagents:

- 2-Fluoro-5-methoxybenzonitrile (1.0 eq)
- Morpholine (1.2 eq) - Slight excess drives kinetics.
- Potassium Carbonate (K₂CO₃) (2.0 eq) - Acid scavenger.

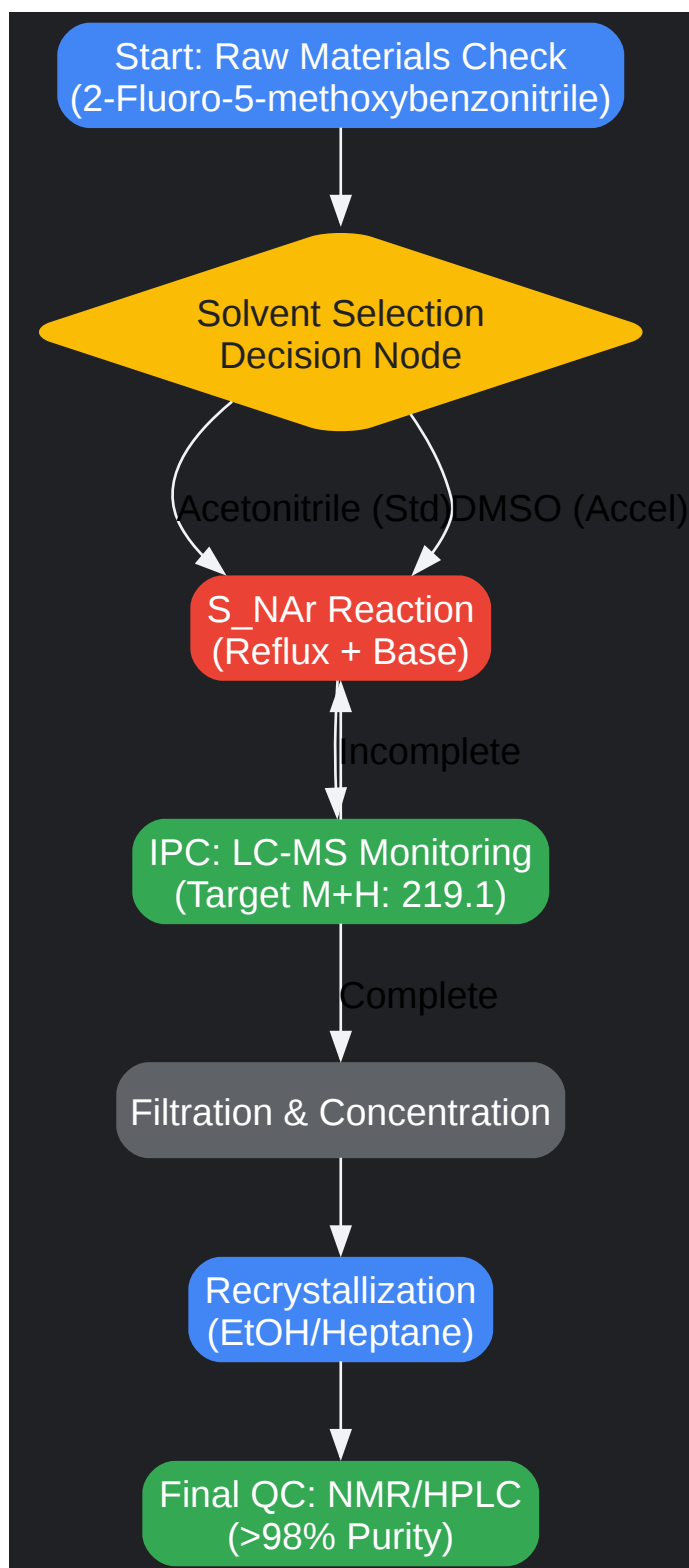
- Solvent: Acetonitrile (MeCN) or DMSO. MeCN is preferred for easier workup; DMSO for faster kinetics.

Step-by-Step Methodology:

- Charge: To a dry round-bottom flask equipped with a magnetic stir bar, add 2-Fluoro-5-methoxybenzonitrile (10 mmol) and anhydrous K_2CO_3 (20 mmol).
- Solvation: Add Acetonitrile (30 mL) and stir to create a suspension.
- Addition: Add Morpholine (12 mmol) dropwise at room temperature. Exotherm is possible.
- Reaction: Heat the mixture to reflux (80-82°C) for 4–6 hours.
 - Process Control: Monitor via TLC (30% EtOAc/Hexanes) or LC-MS. The disappearance of the starting fluoride signals completion.
- Workup: Cool to RT. Filter off the inorganic salts (KF, excess K_2CO_3).
- Isolation: Concentrate the filtrate under reduced pressure. Recrystallize the residue from Ethanol/Heptane to yield the target product.

Reaction Workflow Diagram

The following diagram illustrates the critical decision nodes in the synthesis and purification workflow.



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Figure 1: Process flow for the synthesis of **5-Methoxy-2-morpholin-4-ylbenzonitrile** via SNAr mechanism.

Structural Biology & Pharmacophore Utility

Why utilize CAS 1287217-53-1? In drug discovery, this fragment serves as a high-value "cap" or core scaffold.

The Ortho-Effect

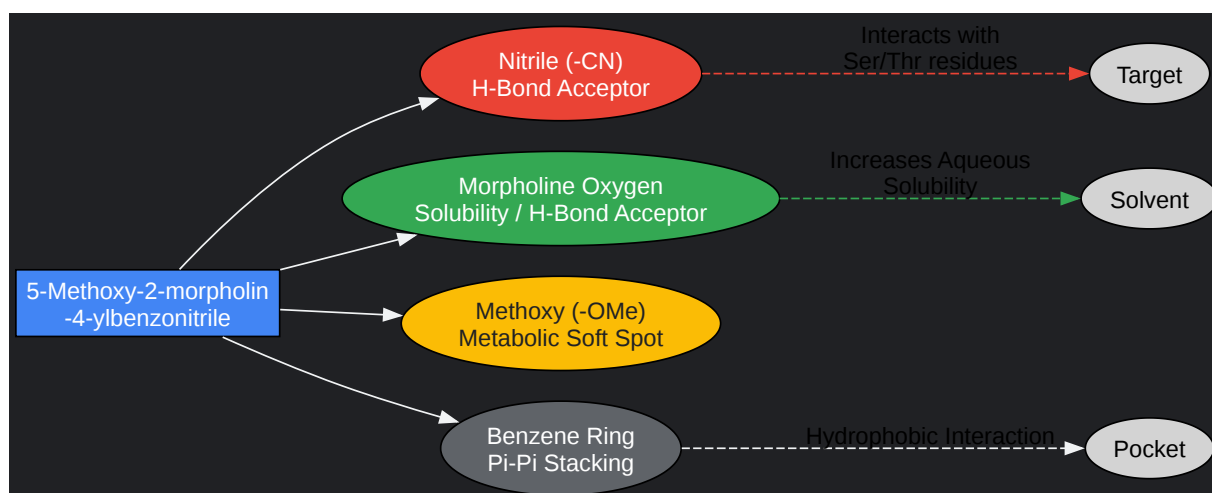
The nitrile group at the 2-position locks the conformation of the morpholine ring relative to the benzene plane due to steric pressure and electronic repulsion. This reduces the entropic penalty upon binding to a protein target (e.g., the ATP-binding pocket of a kinase).

Metabolic Stability

The 5-methoxy group blocks the para-position (relative to the morpholine), which is a common site for CYP450-mediated oxidation. However, the methoxy group itself can be a site for O-demethylation.

- Design Tip: If O-demethylation is observed in microsome stability assays, consider replacing the $-OCH_3$ with $-OCF_3$ or $-Cl$ in next-generation analogs.

Pharmacophore Interaction Map



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Figure 2: Pharmacophore mapping illustrating the functional roles of the substituents in biological environments.

Quality Control & Analytical Standards

To ensure the integrity of biological data, the purity of this building block must be rigorously validated.

NMR Interpretation (Proton H-1)

A successful synthesis is validated by the distinct shift of the morpholine protons.

- Aromatic Region (3H): You will see a pattern characteristic of 1,2,4-substitution. The proton ortho to the nitrile (C6) will be deshielded.
- Methoxy (3H): Sharp singlet ~3.8 ppm.
- Morpholine (8H): Two distinct triplets (or broad multiplets) around 3.0 ppm (N-CH₂) and 3.8 ppm (O-CH₂).
 - Diagnostic: If the reaction is incomplete, the integration of the morpholine signals will not match the aromatic signals 1:1.

Storage & Stability

- Hygroscopicity: Morpholine salts can be hygroscopic. Store the free base in a desiccator.
- Shelf Life: Stable for >2 years at -20°C if protected from light (to prevent nitrile hydrolysis or N-oxide formation).

References

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- To cite this document: BenchChem. [5-Methoxy-2-morpholin-4-ylbenzonitrile CAS 1287217-53-1 properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1394024/docs#5-methoxy-2-morpholin-4-ylbenzonitrile-cas-1287217-53-1-properties\]](https://www.benchchem.com/product/b1394024/docs#5-methoxy-2-morpholin-4-ylbenzonitrile-cas-1287217-53-1-properties)

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